

physical properties of n-pentacontane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pentacontane*

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An In-depth Technical Guide to the Physical Properties of n-**Pentacontane**

For Researchers, Scientists, and Drug Development Professionals

Introduction

n-**Pentacontane** (C₅₀H₁₀₂) is a long-chain aliphatic hydrocarbon belonging to the alkane series. As a high-molecular-weight paraffin, its physical properties are of significant interest in various fields, including materials science, lubricants, and as a model for studying the behavior of long-chain polymers. This document provides a comprehensive overview of the core physical properties of n-**pentacontane**, complete with experimental methodologies for their determination.

Core Physical Properties

The fundamental physical characteristics of n-**pentacontane** are summarized below. These values represent a consolidation of data from various sources, and it should be noted that minor discrepancies may exist due to different experimental conditions.

Data Presentation: Physical Properties of n-Pentacontane

Property	Value	Units
Molecular Formula	C ₅₀ H ₁₀₂	-
Molecular Weight	703.34 - 703.36	g/mol
Melting Point	93 - 94	°C
Boiling Point	548 - 579.94	°C at 760 mmHg
Density	0.794 - 0.9422	g/cm ³
Solubility in Water	Insoluble	-

Note: The range in values for boiling point and density reflects data from multiple sources and may include both experimental and estimated figures.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Experimental Protocols

Detailed methodologies for the determination of key physical properties of n-**pentacontane** are outlined below.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid at atmospheric pressure. For a pure crystalline solid like n-**pentacontane**, the melting point is a sharp, well-defined temperature.

Methodology: Capillary Melting Point Determination

- **Sample Preparation:** A small amount of finely powdered n-**pentacontane** is introduced into a capillary tube, which is sealed at one end. The tube is tapped gently to pack the sample to a height of about 1 cm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer. The apparatus is heated at a controlled rate.
- **Initial Determination:** A preliminary measurement can be performed with a rapid heating rate to approximate the melting point.[\[9\]](#)

- **Accurate Determination:** A second sample is heated to a temperature approximately 10-15°C below the estimated melting point. The heating rate is then slowed to about 1°C per minute.
[9]
- **Observation:** The temperature at which the solid first begins to melt and the temperature at which the last of the solid melts are recorded. For a pure substance, this range should be narrow.[10]

Determination of Density

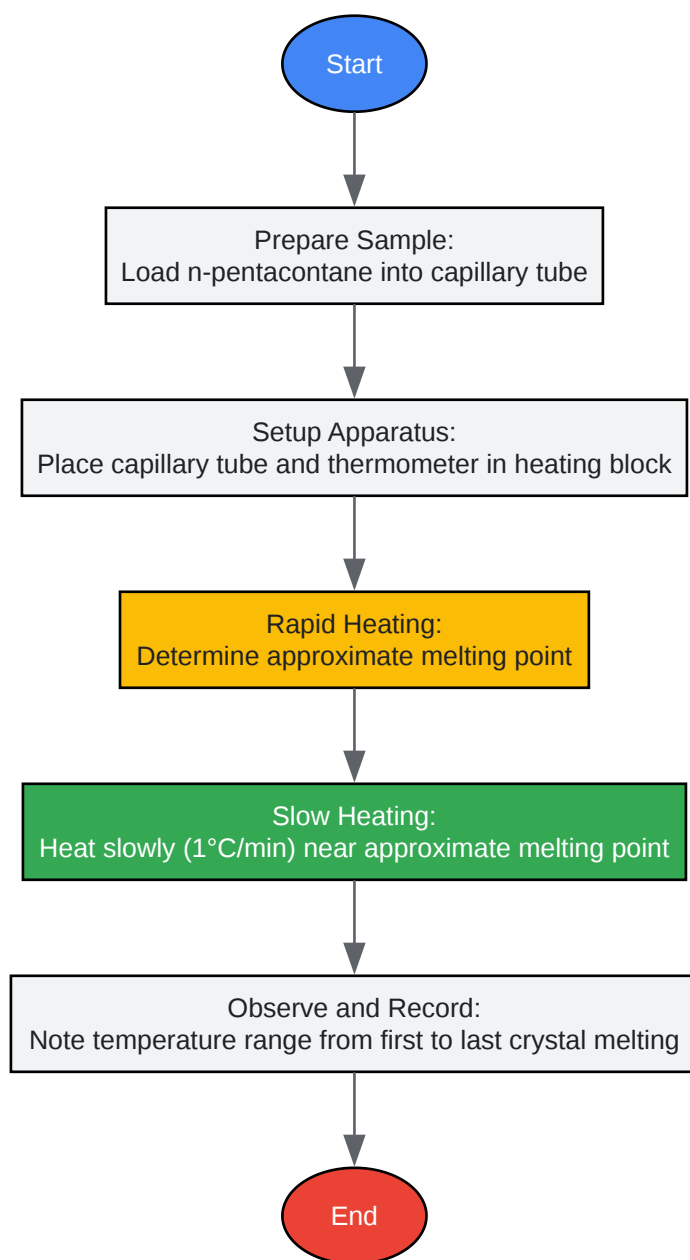
The density of a substance is its mass per unit volume. For a solid like **n-pentacontane**, the density can be determined by measuring its mass and the volume it displaces.

Methodology: Density Determination by Volume Displacement

- **Mass Measurement:** A sample of **n-pentacontane** is weighed accurately using an analytical balance.[11][12]
- **Volume Measurement:**
 - A graduated cylinder is partially filled with a liquid in which **n-pentacontane** is insoluble (e.g., water, although a non-polar solvent would be more appropriate if the solid were not a hydrocarbon). The initial volume is recorded.[13][14]
 - The weighed solid sample is carefully submerged in the liquid in the graduated cylinder, ensuring no splashing occurs and no air bubbles are trapped.[14]
 - The new volume is recorded. The difference between the final and initial volumes gives the volume of the solid.[13][14]
- **Calculation:** The density is calculated by dividing the mass of the sample by its determined volume.[11][13]

Visualizations

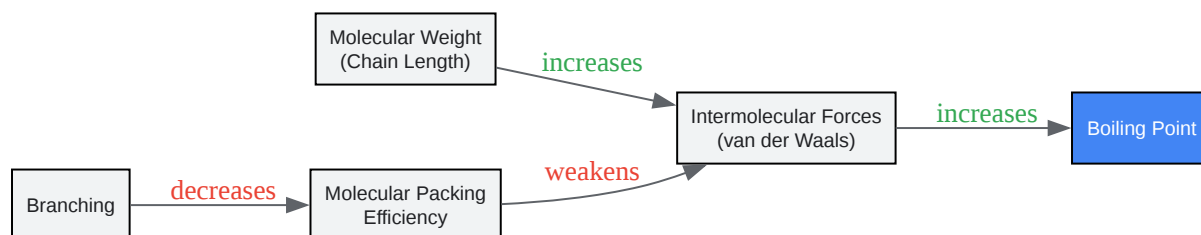
Experimental Workflow: Melting Point Determination



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Caption: Workflow for determining the melting point of n-pentacontane.

Logical Relationship: Factors Influencing Alkane Boiling Point



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Caption: Factors affecting the boiling point of alkanes like n-pentacontane.

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- To cite this document: BenchChem. [physical properties of n-pentacontane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1662028#physical-properties-of-n-pentacontane>]

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